

1,1,3,3-Tetramethyldisilazane molecular structure

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Compound of Interest

Compound Name: 1,1,3,3-Tetramethyldisilazane

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An In-depth Technical Guide to the Molecular Structure of **1,1,3,3-Tetramethyldisilazane**

Introduction

1,1,3,3-Tetramethyldisilazane (TMDS) is an organosilicon compound belonging to the disilazane family.^[1] Its chemical structure, characterized by a central nitrogen atom bonded to two dimethylsilyl groups ($[(CH_3)_2SiH]_2NH$), makes it a versatile reagent in organic synthesis and materials science.^[1] This document provides a comprehensive overview of the molecular structure of TMDS, including its physicochemical properties, structural data, spectroscopic profile, and synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science who utilize silylating agents and precursors for silicon-based materials.

Physicochemical and Structural Properties

The fundamental properties of **1,1,3,3-Tetramethyldisilazane** are summarized below. These data are crucial for its handling, application in synthesis, and structural analysis.

Property	Value	Reference
CAS Number	15933-59-2	[2][3][4]
Molecular Formula	C ₄ H ₁₅ NSi ₂	[1][4][5]
Molecular Weight	133.34 g/mol	[1][5][6]
Appearance	Colorless to almost colorless clear liquid	[1][7]
Boiling Point	99-100 °C	[1]
Density	0.752 - 0.77 g/mL at 20-25 °C	[1][3][7]
Refractive Index (n ²⁰ /D)	1.404	[7]
Flash Point	-8 °C (17 °F)	[1][7]
SMILES	[H]--INVALID-LINK--(C)N--INVALID-LINK--(C)C	
InChI Key	NQCZAYQXPJEPDS-UHFFFAOYSA-N	[4]

Molecular Structure and Bonding

The molecular structure of **1,1,3,3-Tetramethyldisilazane** consists of a central secondary amine nitrogen atom covalently bonded to two silicon atoms. Each silicon atom is, in turn, bonded to two methyl groups and one hydrogen atom. This arrangement results in a flexible Si-N-Si backbone.

The key structural features include:

- **Si-N Bonds:** These form the disilazane linkage.
- **Si-H Bonds:** The presence of reactive silicon-hydride bonds is a defining feature, distinguishing it from fully alkylated disilazanes like Hexamethyldisilazane (HMDS). These bonds are crucial for its application in hydrosilylation reactions and as a precursor in chemical vapor deposition (CVD).[3][7]

- **Si-C Bonds:** Stable bonds connecting the methyl groups to the silicon atoms.
- **N-H Bond:** The nitrogen atom retains a hydrogen, making it a secondary amine and a hydrogen bond donor.[3]

The connectivity of atoms in the **1,1,3,3-Tetramethyldisilazane** molecule is illustrated in the diagram below.

Diagram of **1,1,3,3-Tetramethyldisilazane** structure.

Experimental Protocols

Structural Determination Methodology

While a specific, published experimental structure determination for **1,1,3,3-Tetramethyldisilazane** was not identified in the literature survey, the definitive 3D structure, including precise bond lengths and angles, is typically determined using techniques such as Gas-Phase Electron Diffraction (GED) or X-ray Crystallography.

General Protocol for Gas-Phase Electron Diffraction (GED): GED is a powerful technique for determining the molecular structure of volatile compounds in the gas phase, free from intermolecular interactions present in the solid state.

- **Sample Introduction:** A gaseous beam of the sample (e.g., TMSD) is introduced into a high-vacuum chamber.
- **Electron Beam Interaction:** A high-energy beam of electrons is directed through the gas beam.
- **Scattering and Diffraction:** The electrons are scattered by the electrostatic potential of the molecules, creating a diffraction pattern.
- **Data Collection:** The scattered electron intensity is measured as a function of the scattering angle using a detector (e.g., a photographic plate or a CCD camera).
- **Structural Refinement:** The experimental diffraction pattern is compared to theoretical patterns calculated for various molecular geometries. A least-squares refinement process is used to find the structural parameters (bond lengths, bond angles, and dihedral angles) that

provide the best fit to the experimental data.[8][9] This process is often supplemented with quantum chemical calculations to constrain the model and improve accuracy.[8]

Synthesis Protocol

1,1,3,3-Tetramethyldisilazane is synthesized via the ammonolysis of chlorodimethylsilane.[1]

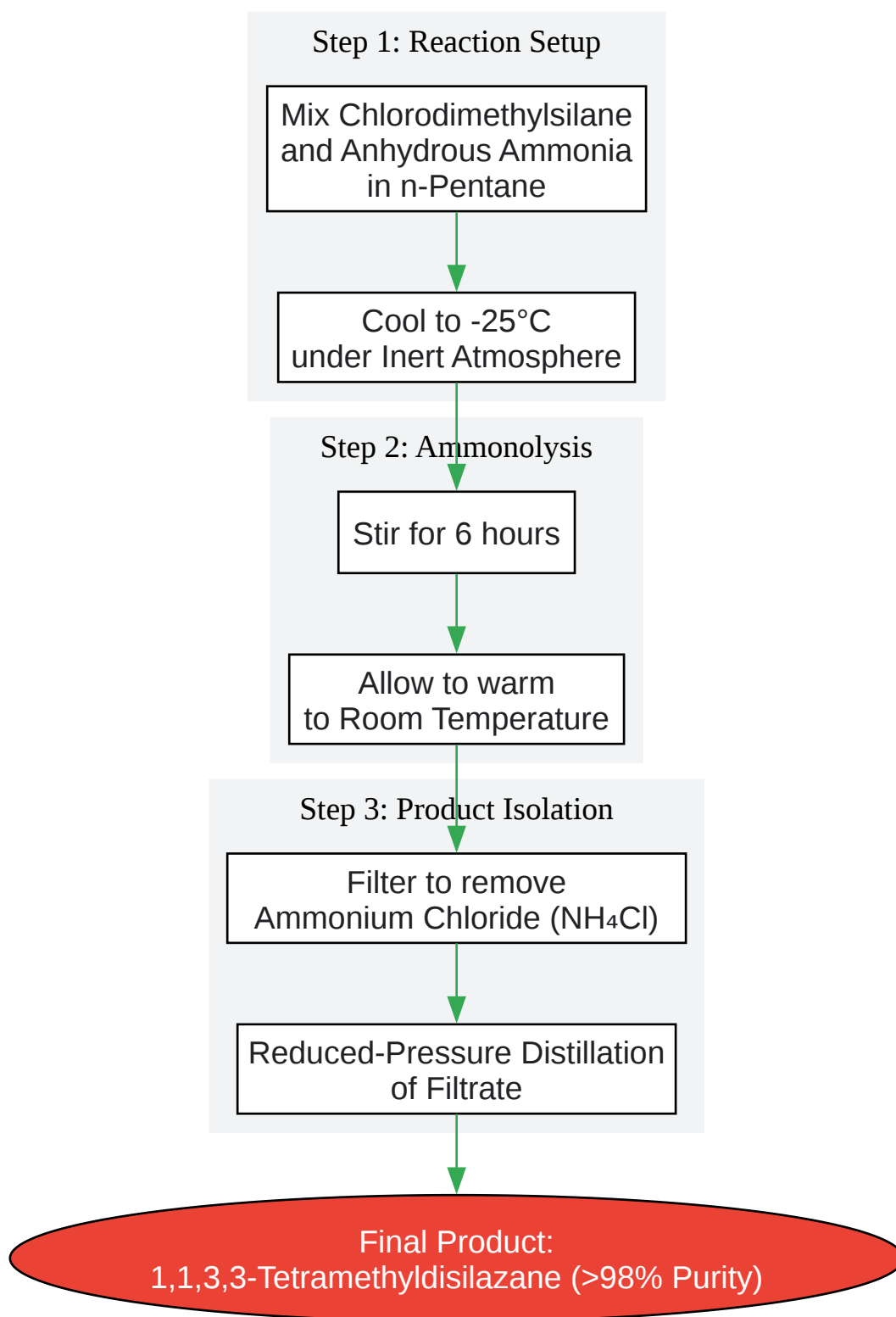
Reactants and Conditions:

Parameter	Value
Primary Reactant	Chlorodimethylsilane (4.23 mol)
Secondary Reactant	Anhydrous Ammonia (12.68 mol)
Solvent	n-Pentane (1500 mL)
Temperature	-25°C, then warm to room temperature
Reaction Time	6 hours
Atmosphere	Inert (e.g., Nitrogen or Argon)

Procedure:

- **Reagent Preparation:** Chlorodimethylsilane and anhydrous ammonia are mixed in a 1:3 molar ratio in n-pentane. The excess ammonia ensures the complete conversion of the chlorosilane.[1]
- **Reaction:** The reaction is conducted at -25°C to control the exothermic nature of the ammonolysis. The mixture is stirred for approximately 6 hours under an inert atmosphere.[1]
- **Workup:** The solid byproduct, ammonium chloride (NH₄Cl), precipitates from the solution and is removed by filtration.[1]
- **Isolation:** The filtrate is subjected to reduced-pressure distillation to remove the solvent and isolate the **1,1,3,3-Tetramethyldisilazane** product.[1]

The workflow for the synthesis is depicted below.



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Workflow for the synthesis of TMDS.

Chemical Reactivity and Applications

The molecular structure of TMDS dictates its chemical reactivity. The polar Si-H and N-H bonds are the primary sites of reaction.

- **Silylating Agent:** TMDS is an effective silylating agent, used to introduce dimethylsilyl groups onto substrates, thereby protecting sensitive functional groups like alcohols and amines.[1]
- **Precursor in CVD:** In materials science, TMDS serves as a single-source precursor in plasma-enhanced chemical vapor deposition (PECVD) to create amorphous hydrogenated silicon carbonitride (α -SiCN:H) thin films.[3][7] The mechanism involves the cleavage of Si-CH₃ bonds to form methyl radicals, which initiate short-chain reactions.[3][10] The presence of the Si-H bond is critical for this application, distinguishing its reactivity from that of HMDS.[7]
- **Hydrosilylation:** It is used in the intramolecular hydrosilylation of certain alcohols for the regio- and stereoselective synthesis of polyols.[3][7]

Spectroscopic Profile

The structure of **1,1,3,3-Tetramethyldisilazane** is confirmed by various spectroscopic methods.

- **Mass Spectrometry (MS):** Electron ionization mass spectra are available and provide information on the fragmentation pattern, confirming the molecular weight.[4][11]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR, ¹³C NMR, and ²⁹Si NMR spectra provide detailed information about the chemical environment of the hydrogen, carbon, and silicon atoms, respectively, confirming the connectivity and structure of the molecule.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can identify characteristic vibrational frequencies for the N-H, Si-H, Si-C, and C-H bonds present in the molecule.

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